

Compound Profile and Key Characteristics

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Compound Focus: UCM05

Cat. No.: S005072

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The table below summarizes the core chemical and biological characteristics of **UCM05**.

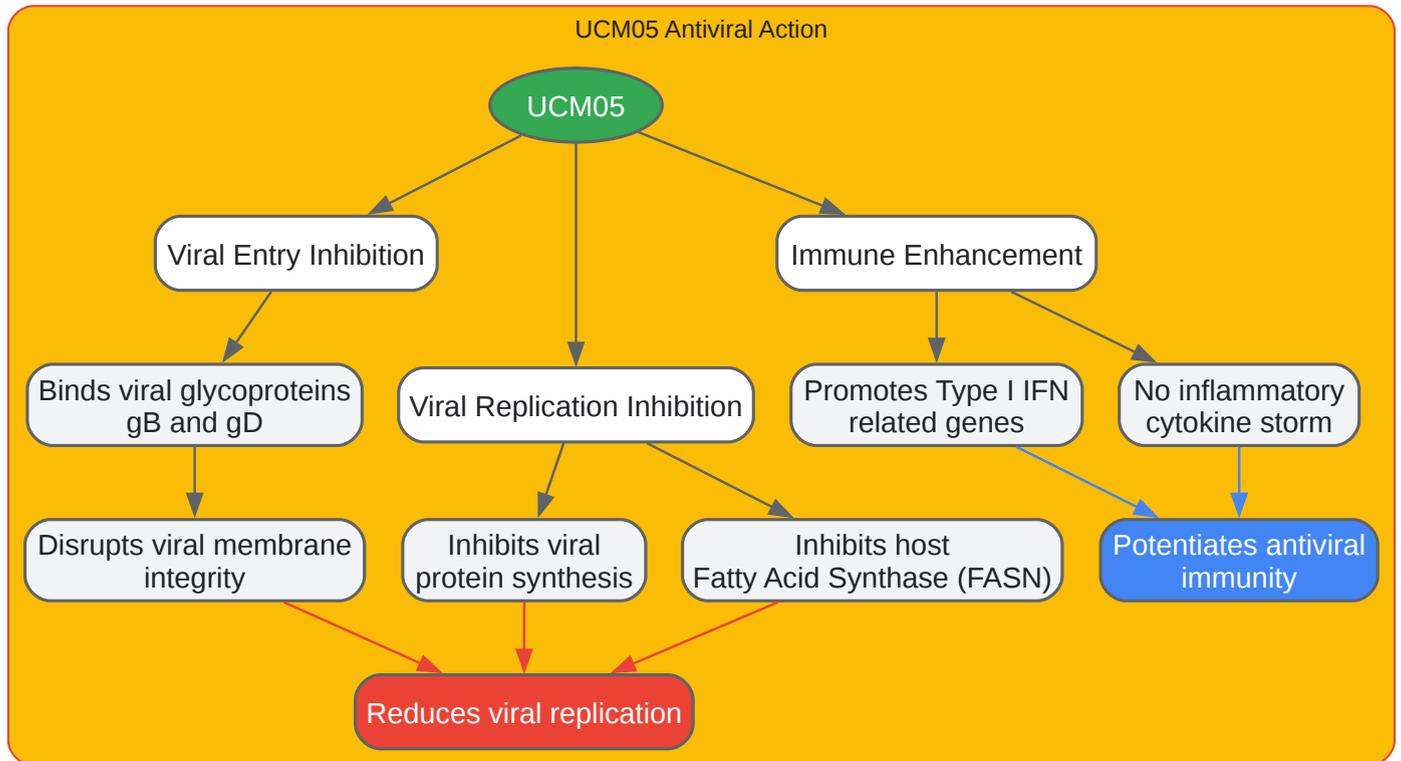
Property	Description
CAS Number	1094451-90-7 [1] [2]
Chemical Names	G 28UCM; 1,3-Naphthalene bis-gallate [1] [2]
Molecular Formula	C ₂₄ H ₁₆ O ₁₀ [2]
Molecular Weight	464.38 g/mol [2]
Primary Known Targets	Fatty Acid Synthase (FASN); Filamentous temperature-sensitive protein Z (FtsZ) [3] [1]
Primary Documented Activities	Antiviral (HSV-1, HSV-2, ACV-resistant HSV-2, HIV-1/HSV-2 co-infection); Antitumor; Antibacterial [3] [4] [1]

Mechanism of Action Against HSV-2

UCM05 exhibits a dual mechanism of action, targeting the viral particle directly and modulating host cell processes to suppress infection.

Target	Mechanistic Class	Experimental Evidence
Viral Glycoproteins gB & gD	Direct Entry Inhibitor	UCM05 directly binds to glycoproteins gB and gD, disrupting the membrane integrity of the viral particle and preventing viral entry into the host cell [3] [4].
Viral Protein Synthesis	Replication Inhibitor	Treatment with UCM05 leads to a reduction in the synthesis of essential viral proteins, thereby hampering viral replication [3] [4].
Host Fatty Acid Synthase (FASN)	Host-Targeting Antiviral / Replication Inhibitor	UCM05 inhibits fatty acid synthesis, which is crucial for the generation of viral membranes and replication machinery [3] [4].
Host Immune Response	Immune Potentiator	UCM05 promotes the generation of Type I Interferon (IFN) related genes, enhancing the antiviral state of the host without triggering a harmful inflammatory cytokine storm [3] [4].

The following diagram illustrates the multi-target antiviral mechanism of **UCM05** against HSV-2 infection:



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UCM05 combats HSV-2 by blocking viral entry and replication while enhancing host immunity.

Experimental Data and Protocols

The antiviral efficacy of **UCM05** has been demonstrated in both *in vitro* (cell-based) and *in vivo* (animal model) experiments.

In Vitro Antiviral Activity

The table below summarizes the key quantitative findings from *in vitro* studies.

Assay	Result / Observation	Significance
Cytotoxicity (MTT Assay)	Evaluated in HeLa, Vero, D407, and BEAS-2B cell lines to determine non-toxic concentrations for antiviral testing [4].	Established a selective index, confirming activity is not due to general cell death [4].
Plaque Reduction Assay	UCM05 effectively inhibited plaque formation by both wild-type HSV-2 and Acyclovir (ACV)-resistant HSV-2 strains [3] [4].	Demonstrates potency against drug-resistant viruses, a key therapeutic advantage [3].
Western Blot Analysis	Showed reduction in viral protein levels (e.g., ICP8, VP16) after UCM05 treatment [4].	Confirms mechanism of inhibiting viral protein synthesis [4].
Broad-Spectrum Activity	Exhibited activity against HSV-1 and HIV-1/HSV-2 co-infection models [3].	Suggests potential for treating other herpesviruses and complex co-infections [3].

In Vivo Efficacy

The table below summarizes the key findings from animal model studies.

Model	Protocol	Key Results
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| **HSV-2 Infected Mice** | **UCM05** was administered to mice infected with HSV-2 [3] [4]. | - Significantly improved survival rates [3].

- Effectively reduced viral titers in tissues [3] [4]. |

Therapeutic Potential and Development Status

UCM05 represents a promising candidate due to its novel multi-target mechanism, which may lead to a higher barrier to resistance compared to current nucleoside analogues like Acyclovir [3] [4].

- **Addressing Drug Resistance:** Its ability to inhibit ACV-resistant HSV-2 strains is a critical finding, as resistance is a major clinical challenge, particularly in immunocompromised patients [3] [4].

- **Favorable Immune Profile:** **UCM05** enhances the beneficial Type I interferon response without inducing a damaging cytokine storm, which is a significant advantage for controlling infection without causing excessive inflammation [3].
- **Current Status:** Based on the search results, the research on **UCM05** as an antiviral is currently at the **preclinical stage**, with findings published from *in vitro* and animal model studies [3] [4]. It is not yet approved for clinical use.

Key Takeaways for Researchers

- **Multi-target Mechanism:** **UCM05**'s ability to simultaneously target viral entry (gB/gD), replication (protein synthesis), and a critical host factor (FASN) distinguishes it from single-target antivirals and underpins its efficacy against resistant strains [3] [4].
- **Strong Preclinical Evidence:** The data robustly show that **UCM05** is effective against ACV-resistant HSV-2 *in vitro* and can improve survival and reduce viral load in a mouse model of HSV-2 infection [3] [4].
- **Chemical Accessibility:** The compound is available for research use from commercial chemical suppliers, facilitating further independent investigation [1] [2].

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References

1. UCM05|CAS 1094451-90-7 [dcchemicals.com]
2. UCM05 CAS: 1094451-90-7 [aobious.com]
3. Small molecule UCM05 inhibits HSV-2 infection via ... [pubmed.ncbi.nlm.nih.gov]
4. Small molecule UCM05 inhibits HSV-2 infection via ... [pmc.ncbi.nlm.nih.gov]

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